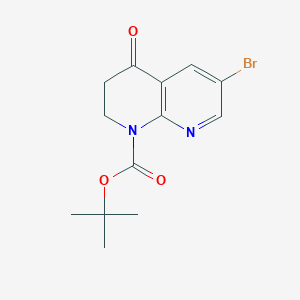

tert-Butyl 6-bromo-4-oxo-3,4-dihydro-1,8-naphthyridine-1(2H)-carboxylate

• Molecular Formula: C13H15BrN2O3
• Molecular Weight: 327.17 g/mol
• IUPAC Name: tert-butyl 6-bromo-4-oxo-2,3-dihydro-1,8-naphthyridine-1-carboxylate
• InChI: InChI=1S/C13H15BrN2O3/c1-13(2,3)19-12(18)16-5-4-10(17)9-6-8(14)7-15-11(9)16/h6-7H,4-5H2,1-3H3
• InChI Key: GFWRDWJDNLWAKL-UHFFFAOYSA-N
• Canonical SMILES: CC(C)(C)OC(=O)N1CCC(=O)C2=C1N=CC(=C2)Br

Description

Tert-Butyl 6-bromo-4-oxo-3,4-dihydro-1,8-naphthyridine-1(2H)-carboxylate is a useful research compound. Its molecular formula is C13H15BrN2O3 and its molecular weight is 327.17 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A mixture of 6-bromo-3,4-dihydro-2H-[1,8]naphthyridine-1-carboxylic acid tert-butyl ester (2.16 g, 6.90 mmol) and NaH2PO4 (2.38 g, 17.2 mmol) in t-butanol and water (1:1 mixture, 300 mL) is heated to 50° C. and NaMnO4 (11.4 g, 32.2 mmol) solution (aq.) is added. The mixture is heated for 2 hrs. The reaction mixture is cooled and solid Na2SO3 is added until the purple color disappears. 50 mL of EtOAc and 50 mL of water are added and the mixture is filtered through diatomaceous earth to remove the black solid. The aqueous layer of the filtrate is separated and extracted with 2×100 mL of EtOAc. The organic layers are combined dried with MgSO4 and concentrated to give the crude product. The product is dissolved into CH2Cl2 and purified via silica chromatography to give 1.09 g 6-bromo-4-oxo-3,4-dihydro-2H-[1,8]naphthyridine-1-carboxylic acid tert-butyl ester.
